

Sensitivity of Picrate Salts to Impact and Friction: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Picrate*

Cat. No.: *B076445*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the sensitivity of various **picrate** salts to impact and friction, supported by experimental data. **Picrate** salts, derived from picric acid (2,4,6-trinitrophenol), are energetic materials whose stability is of critical importance in research and development settings. Understanding their sensitivity to external stimuli is paramount for safe handling and use.

Comparative Sensitivity Data

The sensitivity of energetic materials to impact is typically determined using the drop hammer test and is expressed as the H50 value, which represents the height from which a standard weight has a 50% probability of causing an explosion. Friction sensitivity is often measured using the BAM (Bundesanstalt für Materialprüfung) friction apparatus, with results indicating the load at which initiation occurs.

The following table summarizes available quantitative data for the impact and friction sensitivity of various **picrate** salts. It is important to note that sensitivity can be influenced by factors such as crystal structure, purity, and the presence of water of crystallization.

Picrate Salt	Cation	Impact Sensitivity (H50)	Friction Sensitivity
Picric Acid	H ⁺	Sensitive	-
Ammonium Picrate	NH ₄ ⁺	Less sensitive than picric acid	-
Potassium Picrate	K ⁺	-	Used as a primary explosive
Lead Picrate	Pb ²⁺	High sensitivity	Low friction sensitivity (when hydrated)
Strontium Picrate	Sr ²⁺	More sensitive than picric acid	-
Barium Picrate	Ba ²⁺	More sensitive than picric acid	-

Note: A hyphen (-) indicates that specific quantitative data was not readily available in the surveyed literature. The sensitivity of many **picrate** salts, especially those of heavy metals, is known to be high, and they should be handled with extreme caution.

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies for energetic materials. The following are detailed descriptions of the key experimental protocols used to assess impact and friction sensitivity.

Impact Sensitivity: Drop Hammer Test (ERL Type 12 or similar)

The impact sensitivity of the **picrate** salts is determined using a drop hammer apparatus, such as the ERL Type 12 Drop Weight Sensitivity Apparatus.

Methodology:

- Sample Preparation: A small, precisely weighed sample of the **picrate** salt (typically 35-40 mg) is placed on a standardized anvil.
- Apparatus Setup: A striker is carefully placed on top of the sample. A weight of a specified mass (e.g., 2.5 kg) is raised to a known height.
- Test Execution: The weight is released, allowing it to fall and strike the sample.
- Observation: The outcome of the impact is observed for any signs of reaction, such as a flash, flame, or audible report.
- Data Analysis (Bruceton Method): A series of trials is conducted at different drop heights. The "up-and-down" or Bruceton statistical method is employed to determine the H50 value, which is the height at which there is a 50% probability of initiation.

Friction Sensitivity: BAM Friction Test

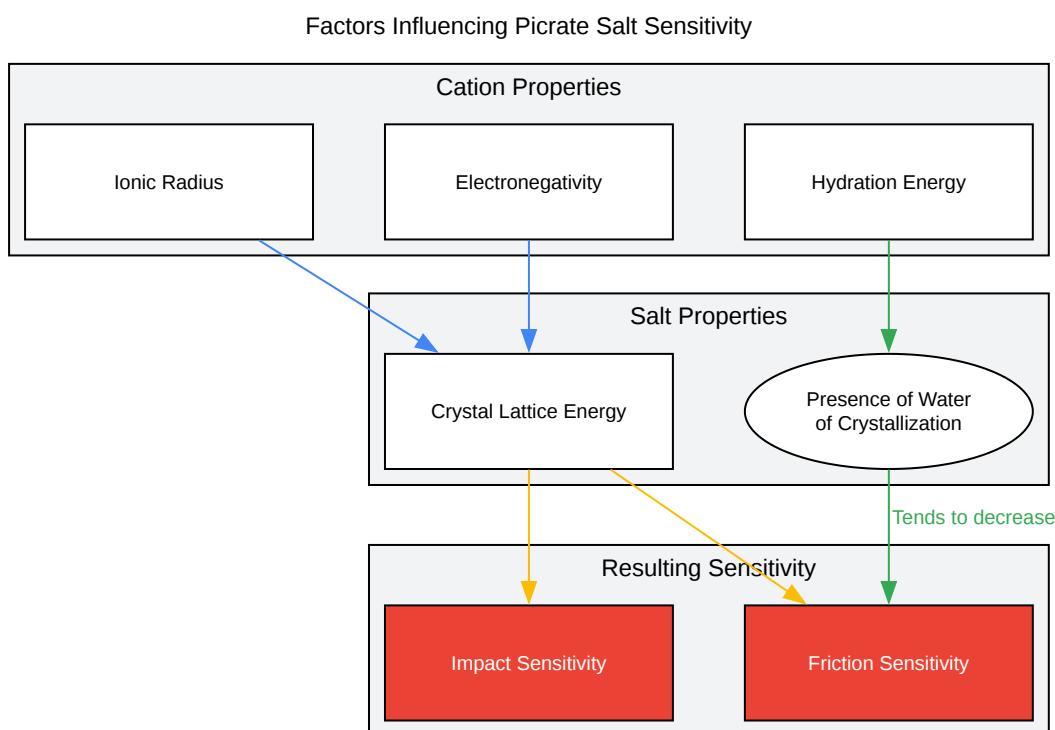
The friction sensitivity is evaluated using the BAM (Bundesanstalt für Materialprüfung) friction apparatus.

Methodology:

- Sample Preparation: A small amount of the **picrate** salt is placed on a porcelain plate.
- Apparatus Setup: A porcelain pin is placed on the sample, and a specified load is applied to the pin via a weighted lever.
- Test Execution: The porcelain plate is moved back and forth under the stationary pin over a defined distance and speed.
- Observation: The test is observed for any evidence of initiation, such as sparks, flame, or an audible crackle.
- Data Analysis: The test is repeated with varying loads to determine the lowest load at which a reaction occurs in a specified number of trials (e.g., 1 in 6). This value is reported as the friction sensitivity.

Logical Relationships in Picrate Salt Sensitivity

The sensitivity of a **picrate** salt is intrinsically linked to the properties of its cation. The following diagram illustrates the general relationship between the type of cation and the resulting sensitivity of the salt.



[Click to download full resolution via product page](#)

Caption: Cation properties influence the crystal structure and hydration of **picrate** salts, thereby affecting their overall sensitivity to mechanical stimuli.

Generally, **picrates** of heavy metals are known to be particularly sensitive.^[1] The presence of water of crystallization in the salt's structure can sometimes reduce friction sensitivity.^[1] For instance, studies on lead **picrate** have shown that while it has a high sensitivity to impact, its friction sensitivity is low when crystalline water is present.^[1] Conversely, some anhydrous alkali metal **picrates** exhibit high friction sensitivity.^[1] Research on alkaline-earth metal **picrates**, such as strontium and barium **picrates**, has indicated that they are more sensitive to impact than picric acid itself.^[2] Ammonium **picrate**, known as Dunnite, is noted to be less sensitive to shock compared to picric acid.^[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jes.or.jp [jes.or.jp]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 3. files01.core.ac.uk [files01.core.ac.uk]
- To cite this document: BenchChem. [Sensitivity of Picrate Salts to Impact and Friction: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b076445#sensitivity-of-different-picrate-salts-to-impact-and-friction>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com